Network Routing Management for AS29283: A Technical Overview

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Compound of Interest	
Compound Name: AS1928370	
Cat. No.: B12371349	Get Quote

Initial Inquiry Note: The requested Autonomous System Number (ASN), **AS1928370**, does not appear to be registered or publicly visible in global routing tables. This technical guide will focus on a proximate and active ASN, AS29283, which is managed by Hub One SA. It is presumed that the original query may have contained a typographical error.

This document provides an in-depth technical overview of the network routing and management for AS29283, operated by Hub One SA, a French digital technologies operator and a subsidiary of Groupe ADP.[1][2] The information is intended for network researchers, and professionals in the field of internet infrastructure.

AS29283 Network At-a-Glance

Hub One SA operates a robust network with a significant presence in France.[3] The network's primary focus is on providing connectivity and digital services to airports, ports, and logistics hubs.[1][2]

Quantitative Network Summary

Metric	IPv4	IPv6	Total
Prefixes Originated	16	1	17
Prefixes Announced	16	1	17
Observed BGP Peers	60	56	69 (some peers are v4/v6 dual-stacked)
IP Addresses Originated	25,856	N/A	25,856

Data sourced from BGP analysis tools.[3]

Peering Policy and Interconnection

Hub One SA maintains a selective peering policy.[4] This means they will consider peering with networks that meet certain technical and strategic criteria, but do not have an open policy to peer with any network.

Protocol for Establishing Peering with AS29283

While specific requirements are not publicly detailed, a selective peering policy typically involves the following procedural steps for an interested network:

- Initial Contact: The requesting network operator initiates contact with Hub One's peering team. Publicly available contact information is often found in databases like PeeringDB, though some details may require authentication to view.[4]

- Technical and Traffic Analysis: Hub One will likely analyze the requesting network's traffic patterns, geographic scope, and the mutual benefit of interconnection. This includes an assessment of traffic ratios and volumes.

- Interconnection Agreement: If the peering request is accepted, a formal peering agreement is typically executed. This agreement will outline the technical and operational parameters of the interconnection.

- Session Configuration: BGP sessions are configured between the two networks at one or more mutually agreed-upon Internet Exchange Points (IXPs) or through private network

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interconnects (PNIs).

Public Peering Exchange Points

Hub One SA has a presence at the following Internet Exchange Points in Paris, France:[4]

- Equinix PA2

- Equinix PA3

- Telehouse - Paris 2 (Voltaire - Léon Frot)

Upstream Transit Providers

AS29283 connects to the global internet through several upstream transit providers, including: [5]

- Orange S.A. (AS5511)

- Telecom Italia Sparkle (AS6762)
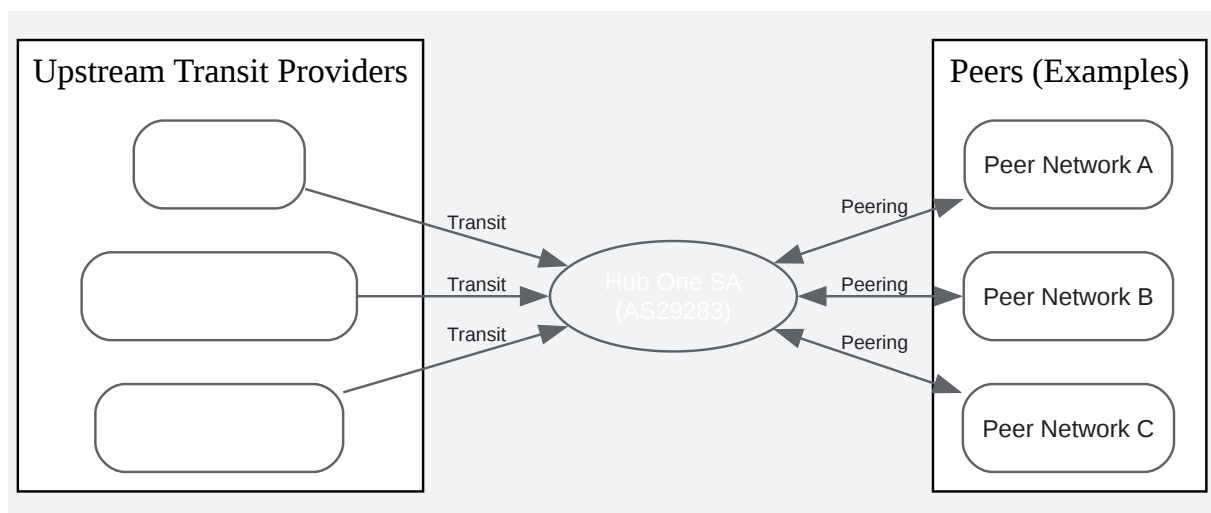
- F5 Networks SARL (AS35280)

Network Infrastructure and Services

Hub One's network infrastructure is designed to support high-availability services for environments with complex communication needs, such as airports.[2] In 2018, the company redesigned its core MPLS network to optimize traffic and improve service quality.[6]

A significant aspect of their infrastructure is the deployment of private 4G/5G networks, notably at Paris-Charles de Gaulle, Paris-Orly, and Paris-Le Bourget airports, in partnership with Ericsson.[1][7] This infrastructure is designed to support the digitalization of operations for the 120,000 employees working at these locations.[7]
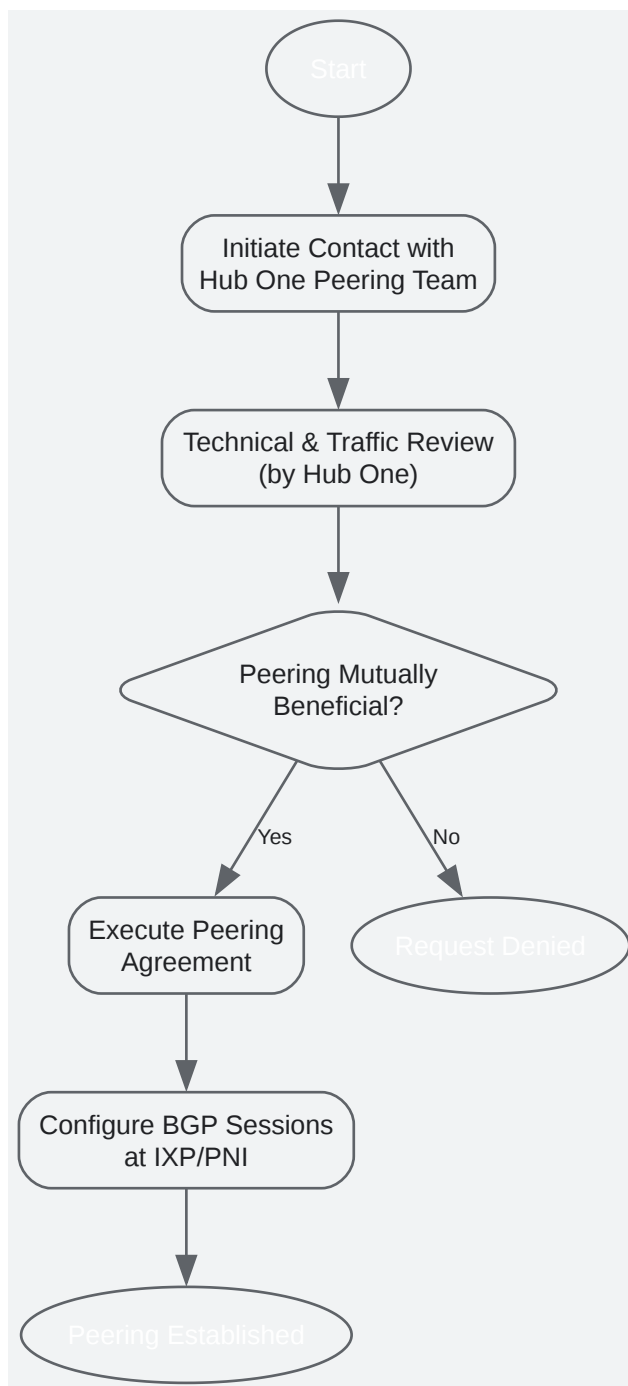
Visualizations
AS29283 Peering and Transit Relationships

Caption: High-level overview of AS29283's network connectivity.

Peering Request Workflow

Caption: Conceptual workflow for a peering request with Hub One SA.

References

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- 2. Pardon Our Interruption [parisaeroport.fr]

- 3. AS29283 Hub One SA - bgp.he.net [bgp.he.net]

- 4. AS29283 - Hub One SA - PeeringDB [peeringdb.com]

- 5. AS29283 Hub One SA - bgp.tools [bgp.tools]

- 6. franceix.net [franceix.net]

- 7. Groupe ADP, its subsidiary Hub One and Air France choose Ericsson to develop the 4G/5G professional mobile network at the Paris Airports - HubOne [hubone.fr]

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